

# A Technical Guide to the Isotopes of Americium for Researchers and Scientists

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## Compound of Interest

Compound Name: *Americium trinitrate*

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## Introduction

Americium (Am), a synthetic actinide element with atomic number 95, was first synthesized in 1944.<sup>[1]</sup> As a transuranic element, all of its isotopes are radioactive.<sup>[1]</sup> This guide provides an in-depth overview of the known isotopes of americium, with a focus on their nuclear properties and relevance to research and development.

It is a common misconception to refer to "isotopes of americium nitrate." Isotopes are variants of a particular chemical element which differ in neutron number, while americium nitrate ( $\text{Am}(\text{NO}_3)_3$ ) is a chemical compound—a salt of americium. The isotopic properties are inherent to the americium atom itself, regardless of its chemical form. Americium nitrate is, however, a common and convenient aqueous form of the element used in laboratory settings for purification, separation, and experimental procedures.

This document is intended for researchers, scientists, and professionals in drug development who require a consolidated technical reference on the isotopes of americium.

## Isotopes of Americium: Properties and Half-Lives

Nineteen radioisotopes of americium have been characterized.<sup>[2]</sup> The most stable are Americium-243, with a half-life of 7,370 years, and Americium-241, with a half-life of 432.2 years.<sup>[2]</sup> Many of the other isotopes have half-lives of less than 51 hours.<sup>[2]</sup> The following table summarizes the key nuclear data for the known isotopes of americium.

Nuclide Symbol	Protons (Z)	Neutrons (N)	Isotopic Mass (u)	Half-Life	Nuclear Spin	Decay Mode(s)
<sup>232</sup> Am	95	137	232.04659	79 s	α, EC	
<sup>233</sup> Am	95	138	233.04635	3.2 min	α, EC	
<sup>234</sup> Am	95	139	234.04781	2.32 min	EC, α	
<sup>235</sup> Am	95	140	235.04795	9.9 min	5/2-#	EC, α
<sup>236</sup> Am	95	141	236.04958	3.6 min	EC, α	
<sup>237</sup> Am	95	142	237.05000	73.0 min	5/2-	EC, α
<sup>238</sup> Am	95	143	238.05198	98 min	1+	EC, α
<sup>239</sup> Am	95	144	239.05302 45	11.9 h	(5/2)-	EC, α
<sup>240</sup> Am	95	145	240.05530 0	50.8 h	(3-)	EC, α
<sup>241</sup> Am	95	146	241.05682 91	432.2 y	5/2-	α
<sup>242</sup> Am	95	147	242.05954 92	16.02 h	1-	β <sup>-</sup> , EC
<sup>242m1</sup> Am	95	147	242.05954 92	141 y	5-	IT, α
<sup>243</sup> Am	95	148	243.06138 11	7,370 y	5/2-	α
<sup>244</sup> Am	95	149	244.06428 48	10.1 h	(6-)	β <sup>-</sup> , EC
<sup>245</sup> Am	95	150	245.06645 2	2.05 h	(5/2)+	β <sup>-</sup>
<sup>246</sup> Am	95	151	246.06977 5	39 min	(7-)	β <sup>-</sup>
<sup>247</sup> Am	95	152	247.07209	23.0 min	(5/2)	β <sup>-</sup>

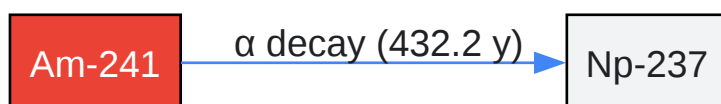
Data sourced from multiple scientific databases and publications.[1][2] EC = Electron Capture,  $\alpha$  = Alpha Decay,  $\beta^-$  = Beta Decay, IT = Isomeric Transition

## Key Isotope Decay Pathways

The decay of americium isotopes is a critical consideration in their handling, application, and disposal. The two most significant isotopes,  $^{241}\text{Am}$  and  $^{243}\text{Am}$ , primarily undergo alpha decay.

### Americium-241 Decay

Americium-241 is widely used in ionization smoke detectors and as a source for various industrial and medical applications.[3][4] It decays primarily via alpha emission to Neptunium-237.[5][6][7]

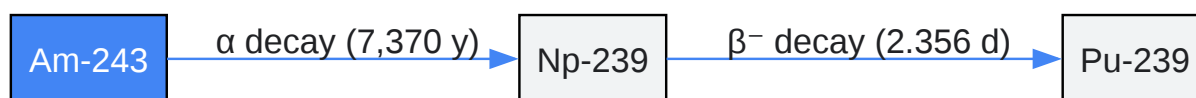


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Decay pathway of Americium-241.

### Americium-243 Decay

Americium-243 is the longest-lived isotope of americium.[2] It also decays via alpha emission, transforming into Neptunium-239, which is a beta emitter.



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Decay pathway of Americium-243.

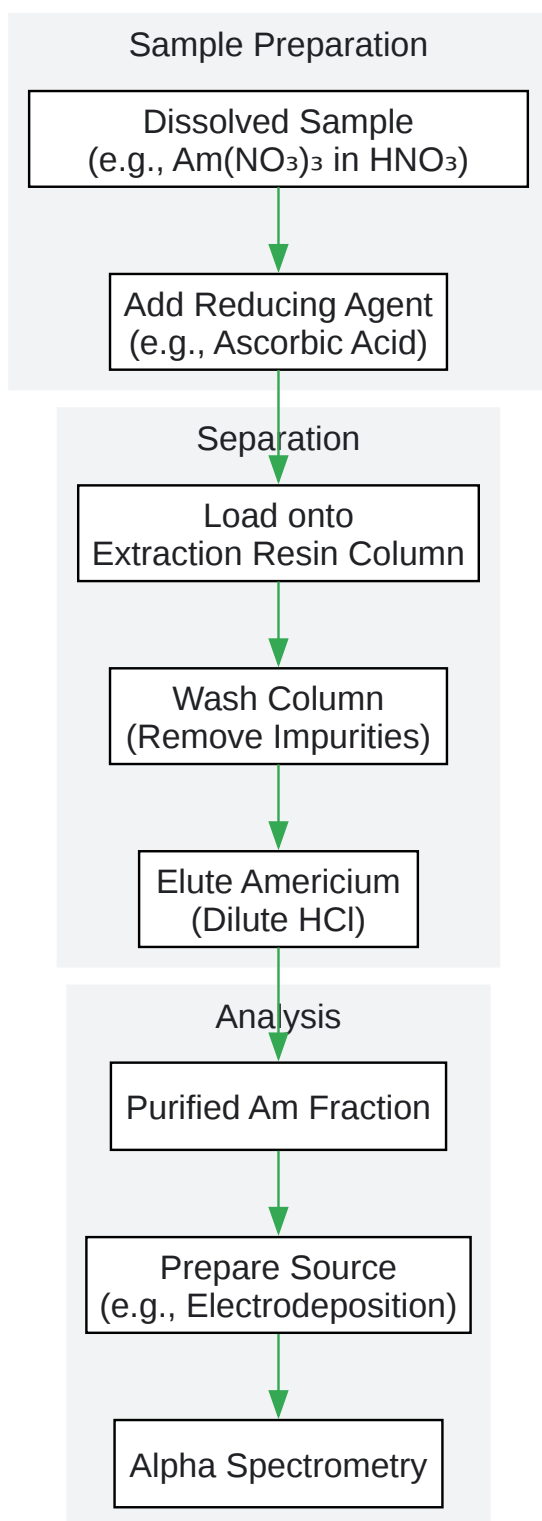
## Experimental Protocols: Radiochemical Separation of Americium

For many research applications, including alpha spectrometry and tracer studies, it is essential to chemically separate americium from other actinides, lanthanides, and matrix components.[8]

[9] While specific protocols vary based on the sample matrix and desired purity, a general workflow for the separation of americium from a dissolved sample (e.g., americium nitrate in nitric acid) is outlined below. This process often employs extraction chromatography.

## General Methodology

- **Sample Preparation:** The initial sample, which may be from dissolved nuclear fuel or environmental sources, is typically prepared in a nitric acid solution.[10]
- **Oxidation State Adjustment:** The oxidation state of interfering elements, such as plutonium, is adjusted to ensure they do not co-elute with americium. This can be achieved by adding reducing agents like ascorbic acid.[10]
- **Extraction Chromatography:** The prepared sample is loaded onto a column containing a specialized extraction resin (e.g., DGA or TRU resin). These resins have a high affinity for trivalent actinides like americium.[8][9]
- **Washing:** The column is washed with nitric acid solutions of varying molarity to remove less strongly bound contaminants.
- **Elution:** Americium is selectively eluted from the column using a specific eluent, such as dilute hydrochloric acid, which disrupts the complexation with the resin.
- **Analysis:** The purified americium fraction is then prepared for analysis, for example, by electrodeposition onto a metal disc for alpha spectrometry.



Generalized Workflow for Americium Separation

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